The Discovery and Development of Netazepide: A Technical Whitepaper

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Compound of Interest

Compound Name:	*Netazepide*
CAS No.:	*155488-25-8*
Cat. No.:	*B1678208*

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Abstract

Netazepide (formerly known as YF476) is a potent and highly selective, orally active antagonist of the cholecystokinin B/gastrin receptor (CCK2R).[1][2][3] This document provides a comprehensive technical overview of the discovery, mechanism of action, and development of **Netazepide**. It details the preclinical and clinical data that underscore its therapeutic potential, particularly in conditions driven by hypergastrinemia, such as gastric neuroendocrine tumors (g-NETs).[4] This guide includes quantitative pharmacological data, detailed experimental methodologies, and visual representations of the core signaling pathways and experimental workflows.

Introduction: The Gastrin/CCK2 Receptor and Its Therapeutic Potential

The gastrin/cholecystokinin B receptor (CCK2R) is a G-protein coupled receptor predominantly found in the brain and the gastrointestinal tract.[5] In the stomach, it plays a crucial role in

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regulating gastric acid secretion and mucosal cell growth, particularly of enterochromaffin-like (ECL) cells.[6] The natural ligands for the CCK2R are the hormones gastrin and cholecystokinin (CCK).

Chronic hypergastrinemia, a condition of elevated gastrin levels, can lead to the hyperplasia of ECL cells and the development of gastric neuroendocrine tumors (g-NETs).[6] This has positioned the CCK2R as a key therapeutic target for a gastrin/CCK2 receptor antagonist to control these proliferative effects. While many such antagonists have been described, issues with potency, selectivity, and oral bioavailability have historically hindered their clinical development.[6][7] **Netazepide** emerged as a promising candidate due to its potent and selective antagonism of the CCK2R with good oral bioavailability.[7]

Discovery and Preclinical Pharmacology

Netazepide, chemically identified as (R)-1-[2,3-dihydro-2-oxo-1-pivaloylmethyl-5-(2'-pyridyl)-1H-1,4-benzodiazepin-3-yl]-3-(3-methylamino-phenyl)urea, is a benzodiazepine derivative.[2] Its development marked a significant advancement in the pursuit of a clinically viable CCK2R antagonist.

Receptor Binding Affinity and Selectivity

Netazepide demonstrates high affinity and selectivity for the CCK2 receptor over the CCK1 receptor. In vitro radioligand binding assays have quantified this selectivity across different species.

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Receptor and Species	Netazepide (YF476) Ki (nM)	Reference Compound	Reference Compound Ki (nM)	Selectivity (CCK1/CCK2)
Rat Brain CCK2	0.068	L-365,260	~18	4100-fold
Rat Pancreatic CCK1	280	CI-988	~4.8	
Cloned Canine CCK2	0.62	YM022	~0.04	
Cloned Human CCK2	0.19	L-365,260	~8.5	

Table 1: In Vitro Receptor Binding Affinity of **Netazepide** (YF476) and Reference Compounds. [8]

In Vivo Efficacy

The antagonistic activity of **Netazepide** has been demonstrated in vivo through the inhibition of pentagastrin-stimulated gastric acid secretion in animal models.

Animal Model	Route of Administration	Netazepide (YF476) ED50 (µmol/kg)	Reference Compound	Reference Compound ED50 (µmol/kg)
Anesthetized Rats	Intravenous	0.0086	Famotidine	0.13
Heidenhain Pouch Dogs	Intravenous	0.018	Famotidine	0.078
Heidenhain Pouch Dogs	Oral	0.020	-	-

Table 2: In Vivo Efficacy of **Netazepide** (YF476) in Inhibiting Pentagastrin-Stimulated Gastric Acid Secretion.[8]

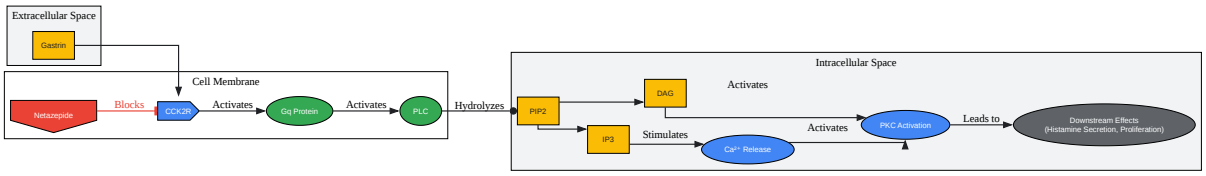
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Mechanism of Action: Antagonism of CCK2R Signaling

The CCK2 receptor is primarily coupled to the Gq alpha subunit of the heterotrimeric G-protein.[5] Activation of the CCK2R by gastrin initiates a signaling cascade that leads to increased intracellular calcium and the activation of protein kinase C (PKC), ultimately stimulating histamine release from ECL cells and promoting cell proliferation. **Netazepide** exerts its therapeutic effect by blocking this signaling pathway at the receptor level.

CCK2 Receptor Signaling Pathway

The binding of gastrin to the CCK2R triggers a conformational change in the receptor, leading to the activation of Gq. Activated Gq stimulates phospholipase C (PLC), which then hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP2) into inositol trisphosphate (IP3) and diacylglycerol (DAG). IP3 binds to its receptors on the endoplasmic reticulum, causing the release of stored calcium into the cytoplasm. The increased intracellular calcium, along with DAG, activates protein kinase C (PKC). This cascade leads to downstream effects including histamine secretion and the regulation of gene expression related to cell growth and proliferation.[5]



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CCK2R Signaling Pathway and **Netazepide**'s Point of Intervention.

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Clinical Development

Netazepide has undergone several clinical trials in healthy volunteers and patients with conditions associated with hypergastrinemia. These studies have evaluated its safety, tolerability, pharmacokinetics, and efficacy.

Pharmacokinetics

Pharmacokinetic studies have been conducted in healthy human subjects, as well as in rats and dogs.

Species	Dose	tmax (h)	t1/2 (h)	Oral Bioavailability (%)
Human	100 mg	~1	~7	15 (spray-dried formulation)
Human	25 mg (repeated dose)	0.75	3.4	-
Human	100 mg (repeated dose)	1.0	4.1	-
Rat	-	-	-	26-28
Dog	-	-	-	25-50

Table 3: Pharmacokinetic Parameters of **Netazepide**.[9][10]

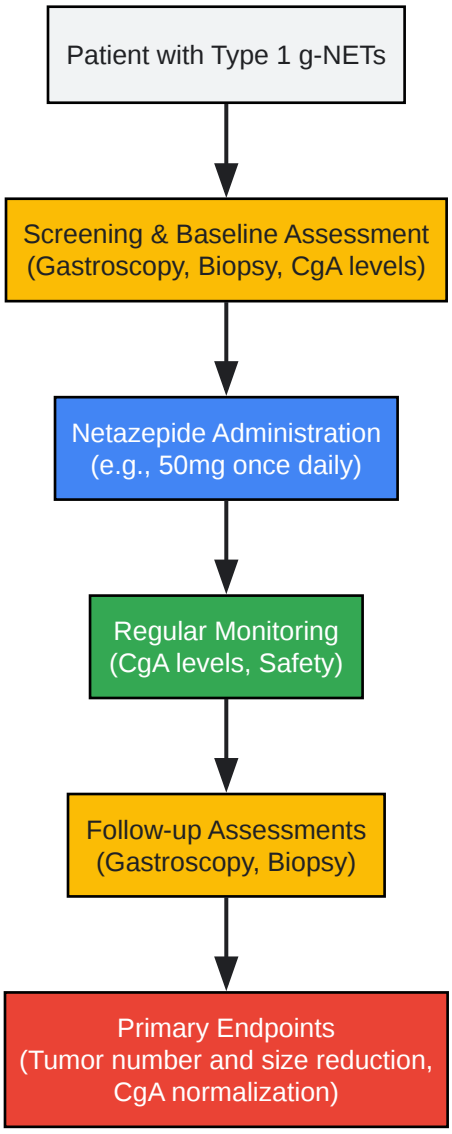
Clinical Efficacy in Gastric Neuroendocrine Tumors (g-NETs)

Clinical trials in patients with type 1 g-NETs have demonstrated the efficacy of **Netazepide** in reducing tumor size and number.[4]

In one study, patients treated with **Netazepide** 50 mg once daily for 12 weeks showed a significant reduction in the number and size of tumors.[7] Longer-term treatment for 52 weeks resulted in the complete eradication of tumors in a subset of patients.[6] A key biomarker,

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plasma chromogranin A (CgA), a marker of ECL cell activity, was normalized in patients receiving **Netazepide**.[4][6]



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Generalized Workflow of a Clinical Trial for **Netazepide** in g-NETs.

Key Experimental Protocols

This section provides an overview of the methodologies for key experiments cited in the development of **Netazepide**.

CCK2 Receptor Radioligand Binding Assay

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Objective: To determine the binding affinity (Ki) of **Netazepide** for the CCK2 receptor.

Protocol:

- Membrane Preparation: Homogenize tissues or cells expressing the CCK2 receptor (e.g., rat brain cortex) in a cold lysis buffer (e.g., 50 mM Tris-HCl, pH 7.4). Centrifuge the homogenate to pellet the membranes. Resuspend the membrane pellet in a binding buffer.
- Binding Reaction: In a 96-well plate, incubate the membrane preparation with a constant concentration of a radiolabeled CCK2R ligand (e.g., [^{125}I]CCK-8) and varying concentrations of **Netazepide**.
- Incubation: Incubate the mixture for a defined period (e.g., 60 minutes) at a specific temperature (e.g., 30°C) to allow binding to reach equilibrium.
- Separation of Bound and Free Ligand: Rapidly filter the incubation mixture through glass fiber filters to separate the membrane-bound radioligand from the free radioligand.
- Quantification: Measure the radioactivity retained on the filters using a scintillation counter.
- Data Analysis: Determine the concentration of **Netazepide** that inhibits 50% of the specific binding of the radioligand (IC50). Calculate the Ki value using the Cheng-Prusoff equation.

Pentagastrin-Stimulated Gastric Acid Secretion in Rats

Objective: To assess the in vivo antagonistic activity of **Netazepide** on gastric acid secretion.

Protocol:

- Animal Preparation: Anesthetize rats and cannulate the trachea and esophagus. Ligate the pylorus to prevent gastric emptying.
- Gastric Lavage: Gently wash the stomach with saline to remove any residual contents.
- Drug Administration: Administer **Netazepide** intravenously or orally.
- Stimulation of Acid Secretion: After a set period, infuse pentagastrin (a synthetic gastrin analog) intravenously to stimulate gastric acid secretion.

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- Sample Collection: Collect the gastric contents at regular intervals for a defined duration.
- Analysis: Measure the volume of the collected gastric juice and determine the acid concentration by titration with a standardized base (e.g., 0.01 N NaOH) to a neutral pH.
- Data Analysis: Calculate the total acid output and determine the dose-response relationship for **Netazepide**'s inhibition of pentagastrin-stimulated acid secretion to calculate the ED50.

Immunohistochemical Analysis of ECL Cell Proliferation

Objective: To evaluate the effect of **Netazepide** on ECL cell proliferation in gastric biopsies.

Protocol:

- Tissue Preparation: Fix gastric biopsy specimens in formalin and embed in paraffin. Cut thin sections (e.g., 4 µm) and mount them on glass slides.
- Antigen Retrieval: Deparaffinize and rehydrate the tissue sections. Perform antigen retrieval to unmask the target epitopes, often by heat-induced methods in a citrate buffer.
- Immunostaining:
  - Block endogenous peroxidase activity.
  - Incubate the sections with a primary antibody against a proliferation marker (e.g., Ki-67) or an ECL cell marker (e.g., chromogranin A).
  - Apply a labeled secondary antibody that binds to the primary antibody.
  - Add a substrate-chromogen solution to visualize the antibody binding (e.g., DAB, which produces a brown precipitate).
- Counterstaining: Lightly counterstain the sections with hematoxylin to visualize cell nuclei.
- Microscopic Analysis: Examine the stained sections under a microscope.
- Quantification: Quantify the proliferation of ECL cells by determining the percentage of Ki-67 positive ECL cells (double-staining) or by assessing the density and pattern of ECL cell

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hyperplasia (e.g., linear, micronodular).[11]

Conclusion

Netazepide is a well-characterized, potent, and selective CCK2 receptor antagonist with a favorable pharmacokinetic profile and demonstrated efficacy in preclinical models and clinical trials. Its ability to inhibit gastrin-stimulated gastric acid secretion and, more importantly, to control the hyperproliferative effects of gastrin on ECL cells, makes it a promising therapeutic agent for the management of g-NETs and other conditions associated with hypergastrinemia. The data and methodologies presented in this guide provide a solid foundation for further research and development in this area.

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